

troubleshooting NSC 109555 insolubility in media

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Compound of Interest

Compound Name: NSC 109555

Cat. No.: B1680116

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Technical Support Center: NSC 109555

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **NSC 109555**. The information is designed to address common issues, particularly those related to its solubility in experimental media.

Solubility Data

Properly dissolving **NSC 109555** is critical for accurate and reproducible experimental results. Below is a summary of its solubility in various solvents.

| Solvent | Solubility | Concentration (mg/mL) | Molar Concentration (mM) |
|------------------|-------------|-----------------------|--------------------------|
| DMSO | Soluble | 20 mg/mL | ~33.3 mM |
| Soluble to 10 mM | 6.007 mg/mL | 10 mM | |
| PBS (pH 7.2) | Soluble | 10 mg/mL | ~16.6 mM |
| Ethanol | Soluble | 3 mg/mL | ~5.0 mM |
| DMF | Soluble | 2 mg/mL | ~3.3 mM |

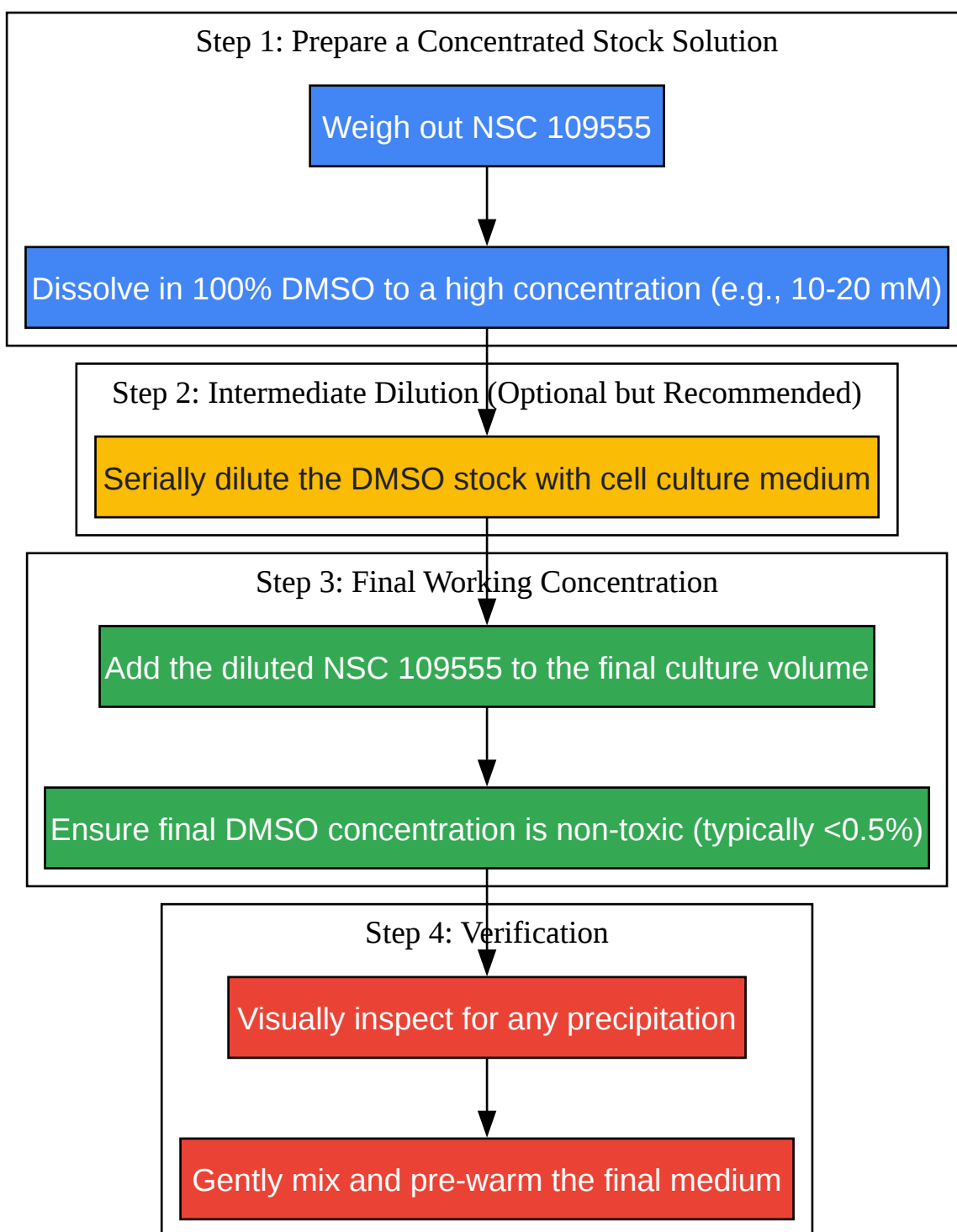
Note: The molecular weight of **NSC 109555** (dimethanesulfonate salt) is 600.7 g/mol [1] and **NSC 109555** (ditosylate) is 752.86 g/mol [2]. Calculations are based on the dimethanesulfonate form unless otherwise specified.

Troubleshooting Insolubility in Media

Problem: **NSC 109555** is precipitating when I add it to my cell culture media.

This is a common issue due to the hydrophobic nature of many small molecule inhibitors. Here is a step-by-step guide to address this problem.

Experimental Workflow for Solubilizing NSC 109555



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Caption: Workflow for preparing **NSC 109555** for cell-based assays.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for making a stock solution of **NSC 109555**?

A1: Based on solubility data, Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing a high-concentration stock solution of **NSC 109555**.^[1] It is soluble in DMSO up to 20 mg/mL or 10 mM.^[1]

Q2: My **NSC 109555** precipitated in the cell culture medium. What should I do?

A2: Precipitation in aqueous media is a common issue with hydrophobic compounds. Here are some troubleshooting steps:

- Lower the final concentration: The insolubility might be due to the final concentration of **NSC 109555** being above its solubility limit in the media. Try using a lower final concentration.
- Reduce the final DMSO concentration: While DMSO aids in solubility, high concentrations can be toxic to cells.^[3] Ensure the final concentration of DMSO in your cell culture medium is typically below 0.5% and ideally at or below 0.1%.
- Use a serum-containing medium for dilution: For some hydrophobic compounds, pre-diluting the stock solution in a small volume of serum-containing medium before adding it to the final culture volume can help maintain solubility.^[4]
- Vortex during dilution: When diluting the DMSO stock into the aqueous medium, vortex the medium to ensure rapid and even distribution of the compound, which can prevent localized high concentrations and subsequent precipitation.

Q3: Can I dissolve **NSC 109555** directly in PBS or cell culture medium?

A3: While **NSC 109555** is reported to be soluble in PBS (pH 7.2) at up to 10 mg/mL, it is generally recommended to first prepare a concentrated stock solution in an organic solvent like DMSO.^[1] Dissolving it directly in aqueous solutions can be challenging and may lead to incomplete dissolution or precipitation over time.

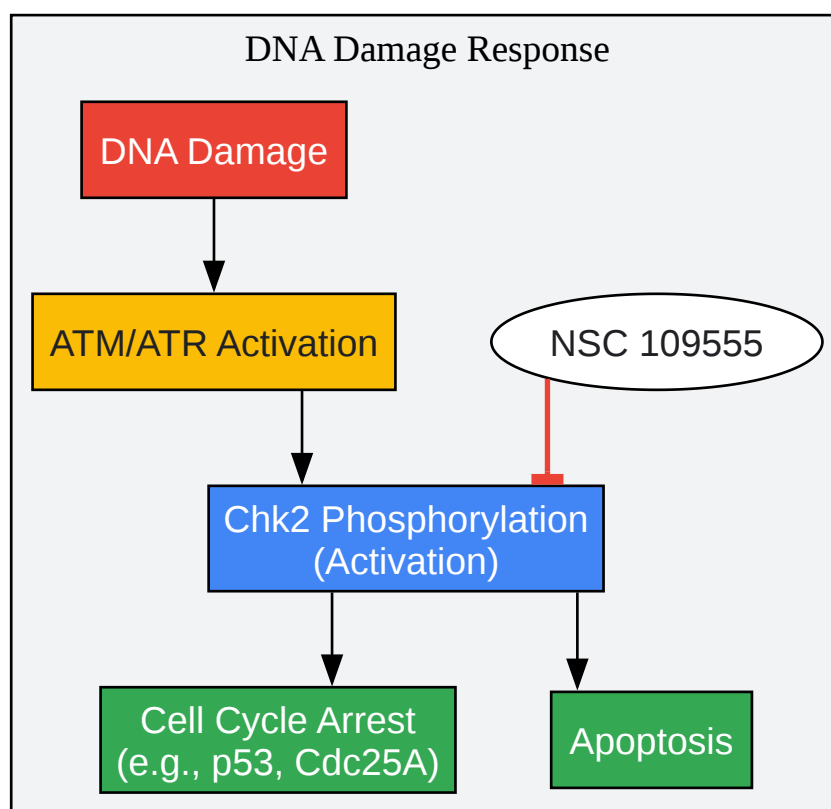
Q4: How should I store the **NSC 109555** stock solution?

A4: The **NSC 109555** stock solution in DMSO should be stored at -20°C. Aliquot the stock solution to avoid repeated freeze-thaw cycles.

Mechanism of Action: Chk2 Inhibition

NSC 109555 is a selective and ATP-competitive inhibitor of Checkpoint Kinase 2 (Chk2).[5] Chk2 is a critical component of the DNA damage response pathway. In response to DNA damage, Chk2 is activated, leading to cell cycle arrest and apoptosis.[6][7] By inhibiting Chk2, **NSC 109555** can sensitize cancer cells to DNA-damaging agents.[8]

Simplified Chk2 Signaling Pathway



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Caption: **NSC 109555** inhibits Chk2 activation in the DNA damage pathway.

Experimental Protocols

Protocol 1: Preparation of NSC 109555 Stock Solution

- Materials:
 - **NSC 109555** powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 1. Briefly centrifuge the vial of **NSC 109555** powder to ensure all the powder is at the bottom.
 2. Based on the desired stock concentration (e.g., 10 mM), calculate the required volume of DMSO. For example, to make a 10 mM stock from 1 mg of **NSC 109555** (MW: 600.7 g/mol), you would add 166.5 μ L of DMSO.
 3. Add the calculated volume of DMSO to the vial of **NSC 109555**.
 4. Vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) may assist in dissolution.
 5. Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid multiple freeze-thaw cycles.
 6. Store the aliquots at -20°C.

Protocol 2: Dilution of NSC 109555 Stock Solution into Cell Culture Medium

- Materials:
 - **NSC 109555** stock solution (e.g., 10 mM in DMSO)
 - Pre-warmed complete cell culture medium (with serum, if applicable)
 - Sterile tubes
- Procedure:

1. Thaw an aliquot of the **NSC 109555** stock solution at room temperature.
2. Calculate the volume of the stock solution needed to achieve the desired final concentration in your experiment. Remember to account for the final volume of the cell culture.
3. It is recommended to perform a serial dilution. For example, first, dilute the 10 mM stock 1:10 in pre-warmed medium to get a 1 mM intermediate solution.
4. Add the required volume of the intermediate or stock solution to the final volume of the cell culture medium. It is crucial to add the **NSC 109555** solution to the medium while gently vortexing or swirling the medium to ensure rapid mixing and prevent precipitation.
5. Ensure the final concentration of DMSO is below the toxic level for your specific cell line (generally <0.5%).
6. Visually inspect the medium for any signs of precipitation before adding it to your cells. If precipitation is observed, consider using a lower final concentration or optimizing the dilution method.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. NSC-109555 ditosylate | 66748-43-4 | Chk | MOLNOVA [molnova.com]
- 3. Considerations regarding use of solvents in in vitro cell based assays - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A method to dissolve 3-MCPD mono- and di-esters in aqueous cell culture media - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Crystal structure of checkpoint kinase 2 in complex with NSC 109555, a potent and selective inhibitor - PMC [pmc.ncbi.nlm.nih.gov]

- 6. creative-diagnostics.com [creative-diagnostics.com]
- 7. Crystal structure of checkpoint kinase 2 in complex with NSC 109555, a potent and selective inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Inhibition of checkpoint kinase 2 (CHK2) enhances sensitivity of pancreatic adenocarcinoma cells to gemcitabine - PMC [pmc.ncbi.nlm.nih.gov]
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